

# Standard Operating Procedure: Norcyclizine-d8 Disposal

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## Compound of Interest

Compound Name: Norcyclizine-d8

Cat. No.: B589779

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This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **Norcyclizine-d8**. The procedures outlined are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. As no specific safety data sheet (SDS) for **Norcyclizine-d8** is available, the following guidance is based on the known hazards of its parent compound, Norcyclizine, and related molecules like Cyclizine.<sup>[1]</sup> The fundamental chemical and toxicological properties of a deuterated compound are considered equivalent to its non-deuterated counterpart for the purposes of risk assessment and waste disposal.

## Hazard Identification and Data Summary

**Norcyclizine-d8** should be handled as a hazardous substance. The primary known hazard is acute oral toxicity. Related compounds also exhibit reproductive and significant aquatic toxicity.<sup>[2][3]</sup> All personnel must handle this compound with appropriate care, utilizing the personal protective equipment (PPE) detailed below.

The following table summarizes the hazard classifications for Norcyclizine and its parent compound, Cyclizine. This data should be used to inform handling and disposal practices for **Norcyclizine-d8**.

Compound	CAS No.	GHS Classification	Hazard Statement(s)
Norcyclizine	841-77-0	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Cyclizine HCl	303-25-3	Acute Toxicity, Oral (Category 3) Reproductive Toxicity (Category 2) Specific Target Organ Toxicity (Category 3) Chronic Aquatic Toxicity (Category 2)	H301: Toxic if swallowed H361: Suspected of damaging fertility or the unborn child H336: May cause drowsiness or dizziness H411: Toxic to aquatic life with long lasting effects[3]

## Immediate Safety & Handling Plan

Before beginning any work, ensure all required personal protective equipment is available and in good condition.

Required Personal Protective Equipment (PPE):[1]

- Respiratory Protection: A NIOSH-approved N95 respirator or higher is necessary to prevent inhalation of airborne particles.[1]
- Hand Protection: Wear chemical-resistant nitrile or neoprene gloves.[1] Double-gloving is recommended for added protection.
- Eye Protection: Chemical splash goggles or a full-face shield must be worn.[1]
- Body Protection: A laboratory coat or chemical-resistant gown is required to prevent contamination of personal clothing.[1]
- Foot Protection: Fully enclosed, closed-toe shoes must be worn in the laboratory.[1]

## Step-by-Step Disposal Protocol

Disposal of **Norcyclizine-d8** must comply with federal, state, and local regulations for hazardous waste.<sup>[4][5]</sup> The U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) governs hazardous waste management from "cradle to grave," meaning the generator is responsible for the waste until its final, safe disposal.<sup>[4][6][7]</sup>

### Step 1: Waste Characterization

- Treat all **Norcyclizine-d8**, including pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions, as hazardous chemical waste.<sup>[7][8]</sup>

### Step 2: Segregation and Collection

- Collect waste **Norcyclizine-d8** in a dedicated, properly sealed, and clearly labeled hazardous waste container.
- Do not mix this waste with non-hazardous materials or other incompatible waste streams.
- The container must be in good condition, compatible with the chemical, and kept closed except when adding waste.

### Step 3: Labeling

- Label the waste container clearly with the words "Hazardous Waste."
- Identify the contents fully: "**Norcyclizine-d8** (C<sub>17</sub>H<sub>12</sub>D<sub>8</sub>N<sub>2</sub>), CAS: 841-77-0 (non-deuterated)".
- Include the approximate quantity or concentration and note the associated hazards (e.g., "Toxic," "Harmful if Swallowed").
- Record the accumulation start date on the label.

### Step 4: Storage

- Store the sealed waste container in a designated, secure satellite accumulation area or central hazardous waste storage area.

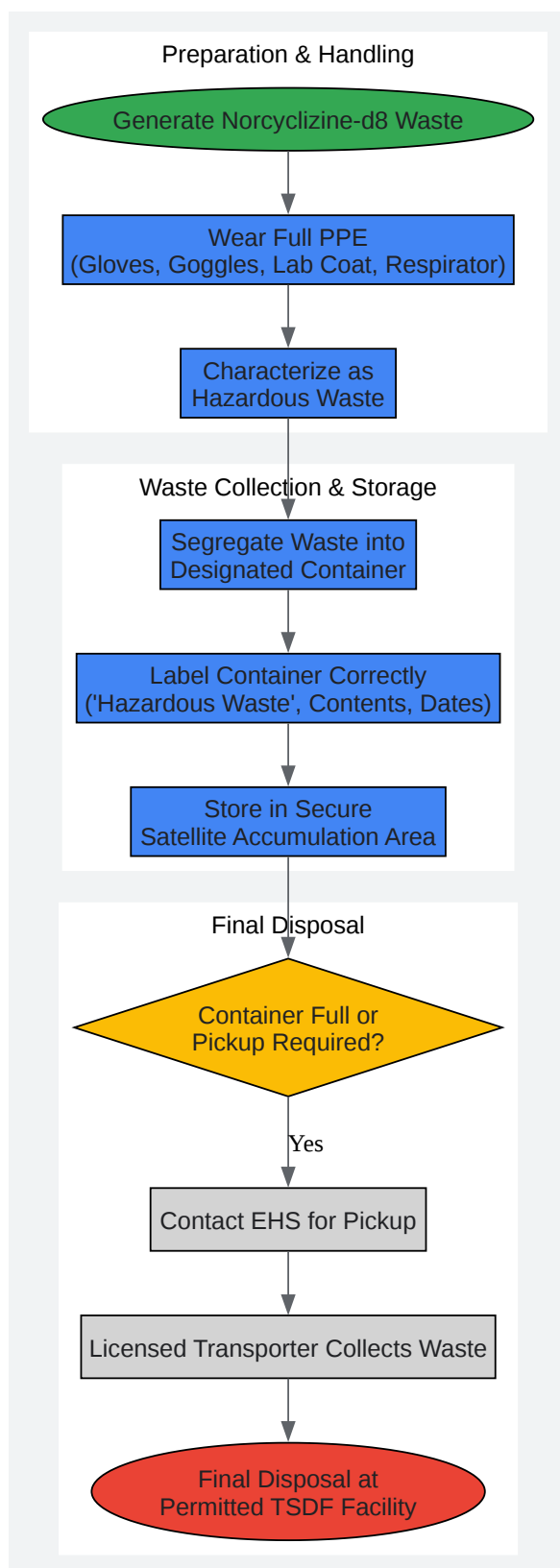
- Ensure the storage area is away from general laboratory traffic and incompatible materials.

#### Step 5: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of **Norcyclizine-d8** down the drain or in the regular trash.<sup>[6]</sup> Improper disposal can lead to environmental contamination and significant legal liability.<sup>[6]</sup>
- The waste must be transported by a licensed hazardous waste transporter to a permitted Treatment, Storage, and Disposal Facility (TSDF).<sup>[5][7][8]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and required steps for the proper disposal of **Norcyclizine-d8** waste.



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Caption: Workflow for the safe disposal of **Norcyclizine-d8** waste.

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